

"sodium neodecanoate" synonyms and alternative names

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Compound of Interest

Compound Name: Sodium neodecanoate

Cat. No.: B1630035

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An In-depth Technical Guide to Sodium Neodecanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium neodecanoate**, a versatile chemical compound. It covers its fundamental properties, alternative names, synthesis protocols, and key applications, with a focus on data relevant to scientific and research applications.

Synonyms and Alternative Names

Sodium neodecanoate is known by a variety of names in literature and commerce.

Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

- Neodecanoic acid, sodium salt^[1]^[2]
- Sodium 7,7-dimethyloctanoate^[2]
- Neodecanoic acid, sodium salt (1:1)^[1]
- Sodium Ten-Cem

- EINECS 250-692-5[1]
- CAS 31548-27-3[1]
- Hexanoic acid, 3,3,5,5-tetramethyl-, sodium salt (1:1)
- Octanoic acid, 7,7-dimethyl-, sodium salt (1:1)

Chemical and Physical Properties

The properties of **sodium neodecanoate** are summarized in the tables below. It is the sodium salt of neodecanoic acid, which is a complex mixture of isomeric branched-chain carboxylic acids with ten carbon atoms.

Table 2.1: Chemical Identifiers

Identifier	Value	Source
CAS Number	31548-27-3	[1]
Molecular Formula	C ₁₀ H ₁₉ NaO ₂	[1]
Molecular Weight	194.25 g/mol	[1]
IUPAC Name	sodium 7,7-dimethyloctanoate	[2]
SMILES	<chem>CC(C)(C)CCCCC(=O)[O-].[Na+]</chem>	[2]
InChI Key	CASCCINXYVTVRI-UHFFFAOYSA-M	[2]

Table 2.2: Physical and Chemical Properties

Property	Value	Source
Appearance	White solid/powder	
Solubility	Soluble in water	
Boiling Point	265.6 °C at 760 mmHg	
Flash Point	121.3 °C	
Vapor Pressure	0.00263 mmHg at 25°C	

Key Applications

Sodium neodecanoate and its derivatives are utilized in various industrial and chemical processes due to their surfactant and catalytic properties.

- **Catalysis:** It serves as a key component in catalyst systems for producing high-performance synthetic rubbers, such as butadiene rubber. In these applications, it can enhance catalytic efficiency and improve the quality of the final polymer.
- **Corrosion Inhibition:** Metal neodecanoates can form a protective passive film on metal surfaces, which acts as a barrier to corrosive agents. This mechanism involves adsorption onto the surface and inhibition of the electrochemical reactions that cause corrosion.
- **Additives:** It is used as a desiccant or additive in paints, coatings, and inks.
- **Chemical Intermediate:** It is a precursor for synthesizing other metal neodecanoates (e.g., zinc, cobalt, manganese neodecanoates), which have specialized applications, such as promoters for unsaturated polyester resins.

Experimental Protocols

Detailed experimental methodologies are critical for replicating and building upon existing research. Below are representative protocols.

Standard Laboratory Synthesis of Sodium Neodecanoate

This protocol outlines the straightforward neutralization reaction to produce **sodium neodecanoate**.

Principle: Neodecanoic acid is neutralized with a stoichiometric amount of sodium hydroxide in an aqueous or alcoholic solution to yield the sodium salt.

Materials:

- Neodecanoic acid ($C_{10}H_{20}O_2$)
- Sodium hydroxide (NaOH)
- Deionized water or Ethanol
- Reaction vessel (e.g., round-bottom flask)
- Magnetic stirrer and stir bar
- pH indicator or pH meter

Procedure:

- In the reaction vessel, dissolve a known quantity of neodecanoic acid in a suitable solvent like ethanol.
- Prepare a stoichiometric solution of sodium hydroxide in deionized water.
- While stirring the neodecanoic acid solution, slowly add the sodium hydroxide solution.
- Monitor the pH of the reaction mixture. The reaction is complete when a neutral pH (~7.0) is achieved.
- The solvent can be removed from the resulting solution by rotary evaporation to yield the solid **sodium neodecanoate** product.
- The final product can be dried in an oven to remove residual moisture.

Detailed Synthesis of Zinc Neodecanoate (as a representative metal neodecanoate)

This protocol, adapted from the synthesis of a related metal carboxylate, demonstrates a common procedure for creating metal neodecanoate catalysts or inhibitors from precursor materials.

Principle: Zinc oxide is reacted with neodecanoic acid at elevated temperatures in a high-boiling point solvent to produce zinc neodecanoate. Water is generated as a byproduct and removed.

Materials:

- Zinc oxide (ZnO) powder
- Neodecanoic acid
- High-boiling point solvent (e.g., toluene or xylene)
- Three-neck round-bottom flask
- Condenser (e.g., Dean-Stark apparatus for azeotropic removal of water)
- Heating mantle with magnetic stirrer
- Thermometer
- Filtration apparatus
- Rotary evaporator and drying oven

Procedure:

- Set up the three-neck round-bottom flask with a condenser, thermometer, and magnetic stirrer.
- Add zinc oxide and neodecanoic acid to the flask, typically in a 1:2 molar ratio.

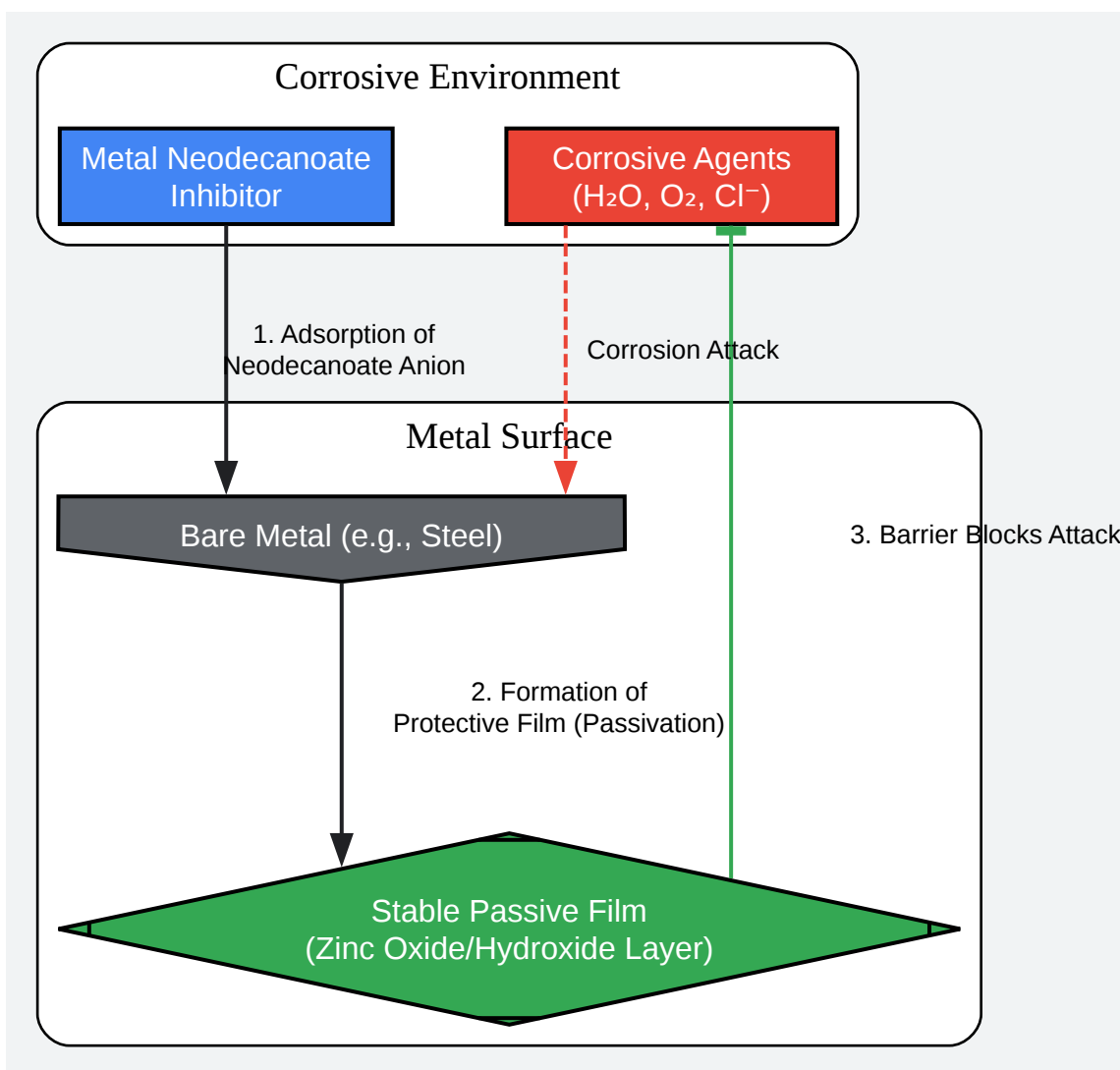
- Add a sufficient amount of toluene or xylene to facilitate mixing and efficient heat transfer.
- Heat the mixture to 100-150 °C with vigorous stirring.
- Maintain this temperature for several hours. The water produced as a byproduct will be removed via azeotropic distillation with the solvent.
- Monitor the reaction progress by observing the cessation of water collection.
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Filter the solution to remove any unreacted zinc oxide.
- Remove the solvent from the filtrate using a rotary evaporator to yield the crude zinc neodecanoate product.
- Dry the final product in an oven at 80-100 °C to remove any remaining solvent.

Visualized Mechanisms and Workflows

The following diagrams, generated using the DOT language, illustrate key processes involving metal neodecanoates.

Corrosion Inhibition Mechanism

Metal neodecanoates inhibit corrosion by forming a protective barrier on the metal surface through a multi-step process.

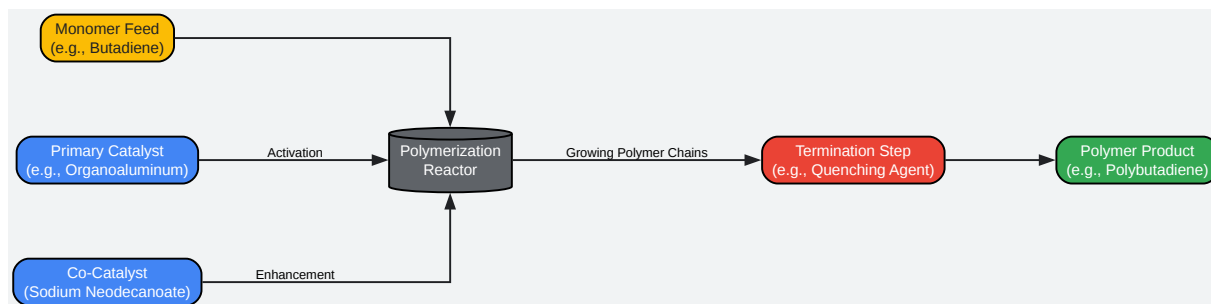


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Caption: Corrosion inhibition mechanism of a metal neodecanoate.

Workflow for Use as a Polymerization Co-Catalyst

This diagram illustrates a simplified workflow for the use of a metal neodecanoate as a co-catalyst in the synthesis of a polymer like polybutadiene.



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Caption: Logical workflow for metal neodecanoate in catalysis.

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References

- 1. Sodium neodecanoate - Surfactant - 表面活性剂百科 [surfactant.top]
- 2. Neodecanoic acid, sodium salt (1:1) | C10H19NaO2 | CID 23689130 - PubChem [pubchem.ncbi.nlm.nih.gov]
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